Sodium metasilicate pentahydrate
Description
Contextual Overview and Research Significance
Sodium metasilicate (B1246114) pentahydrate is a white, crystalline, and hygroscopic solid that is soluble in water, forming a highly alkaline solution. atamanchemicals.comatamanchemicals.com This alkalinity, combined with its emulsifying, dispersing, and buffering capabilities, underpins its significance in numerous research and industrial fields. atamanchemicals.comstppgroup.com
In academic research, the compound is extensively studied for its utility in:
Cleaning Agents: Its ability to break down fats and oils makes it a key component in the formulation of industrial and household detergents. petro-kavir.comchemimpex.comsinoright.net
Construction Materials: It serves as an additive in cement and concrete, where it can accelerate hardening and improve durability. chemimpex.comresearchgate.net Research has shown its potential in adjusting the compatibility of additives in oil well cement and in developing 3D-printing technologies for cementitious materials. researchgate.net
Water Treatment: It is investigated for its role in water softening processes. chemimpex.com
Catalysis and Synthesis: Researchers utilize sodium metasilicate pentahydrate as a catalyst in various chemical reactions and as a silica (B1680970) source for synthesizing materials like silica-zirconia composites and zeolites. chemimpex.comsigmaaldrich.com It can be used to synthesize sintered mullite (B73837) ceramics and photo-Fenton catalysts. sigmaaldrich.com
The compound's structure is noteworthy; while often written as Na₂SiO₃·5H₂O, it is more accurately formulated as Na₂SiO₂(OH)₂·4H₂O, containing a discrete, approximately tetrahedral anion [SiO₂(OH)₂]²⁻ with four molecules of water of hydration. atamanchemicals.comwikipedia.org
Historical Perspectives in Chemical Science and Materials Engineering
The production of sodium metasilicates involves reacting sodium oxide (Na₂O) and silicon dioxide (SiO₂). oxy.com Historically, the synthesis of this compound has been achieved by reacting silica with a concentrated sodium hydroxide (B78521) solution to create a sodium silicate (B1173343) solution. google.com This solution is then concentrated and cooled to facilitate crystallization of the pentahydrate form. oxy.comgoogle.com
Over time, various production methods have been developed, including spray drying, melt solidification crystallization, and solution crystallization methods, with the latter being recognized for its cost-effectiveness and stable quality output. standard-chem.com Innovations in the crystallization process have aimed to produce desirable physical properties in the final product, such as spherical, dust-free particles with low attrition loss. google.com
In materials engineering, the application of sodium silicates has a long history. They are among the oldest and most benign industrial chemicals. icm.edu.pl Their use as binders and cements is well-established, where dehydrated sodium metasilicate forms a binding agent. atamanchemicals.comwikipedia.org Research continues to explore its applications, for instance, in alkali-activated materials where it can influence the reactivity and strength of the final product. nih.gov
Comparative Analysis with Related Hydrated Silicate Systems
Sodium metasilicate exists in several forms, primarily anhydrous (Na₂SiO₃) and various hydrates, with the pentahydrate (Na₂SiO₃·5H₂O) and nonahydrate (Na₂SiO₃·9H₂O) being the most common. petro-kavir.com The degree of hydration significantly influences the compound's physical and chemical properties.
| Property | Sodium Metasilicate Anhydrous | This compound | Sodium Metasilicate Nonahydrate |
| Formula | Na₂SiO₃ | Na₂SiO₃·5H₂O | Na₂SiO₃·9H₂O |
| Molecular Weight | 122.06 g/mol atamanchemicals.com | 212.14 g/mol sigmaaldrich.com | 284.20 g/mol |
| Melting Point | 1088°C stppgroup.com | 72.2°C atamanchemicals.com | 40-48°C chembk.com |
| Structure of Anion | Polymeric chains of {SiO₄} tetrahedra atamanchemicals.comstackexchange.com | Discrete [SiO₂(OH)₂]²⁻ anions atamanchemicals.comwikipedia.org | Discrete [SiO₂(OH)₂]²⁻ anions atamanchemicals.comwikipedia.org |
| Solubility | Soluble in water atamanchemicals.com | Readily soluble in water silmaco.com | Highly soluble in water petro-kavir.com |
This table is based on data from multiple sources. atamanchemicals.comatamanchemicals.comstppgroup.competro-kavir.comsigmaaldrich.comwikipedia.orgchembk.comstackexchange.comsilmaco.com
The anhydrous form consists of polymeric silicate chains, whereas the hydrated forms contain discrete orthosilicate (B98303) anions. stackexchange.com This structural difference can lead to variations in their dissolution behavior and the resulting solutions. stackexchange.com The pentahydrate is often preferred for its balance of active alkalinity, solubility, and handling characteristics. sinoright.netsilmaco.com The nonahydrate, with its higher water content, has a lower melting point and is also highly soluble. petro-kavir.comchembk.com
In applications sensitive to the presence of crystal water, the anhydrous form is the preferred choice. standard-chem.com However, for many detergent and cleaning applications, the hydrated forms are more common due to their ease of dissolution and effectiveness. stppgroup.competro-kavir.com For instance, this compound is widely used in the production of concentrated synthetic detergents. stppgroup.com
Detailed Research Findings
Recent research has delved into the specific effects of this compound in various applications. A study on oil well cementing found that it can enhance the early strength of cement slurry by accelerating the hydration process and improving the compatibility of other chemical admixtures. researchgate.net In the realm of alkali-activated materials, research has shown that the dissolution of granular this compound increases with temperature, and its use influences the microstructure and porosity of the resulting material. nih.govnih.gov
Furthermore, investigations into its role in mitigating lead release from service lines have yielded complex results, suggesting that while it increases pH, it may not be as effective as other treatments under certain conditions and could even promote the formation of lead-rich colloidal dispersions. researchgate.net
| Research Area | Key Finding | Reference |
| Oil Well Cementing | Enhances early strength and compatibility of additives. | researchgate.net |
| Alkali-Activated Materials | Dissolution is temperature-dependent; affects microstructure. | nih.govnih.gov |
| Lead Mitigation | Increases pH but may not be the most effective treatment and can form colloidal lead. | researchgate.net |
This table summarizes key research findings. researchgate.netnih.govnih.govresearchgate.net
Structure

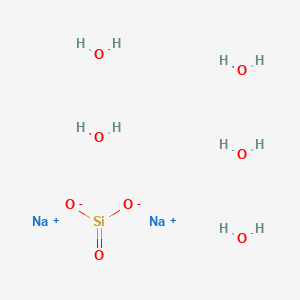

2D Structure
Properties
CAS No. |
10213-79-3 |
|---|---|
Molecular Formula |
H4NaO4Si |
Molecular Weight |
119.10 g/mol |
IUPAC Name |
disodium;dioxido(oxo)silane;pentahydrate |
InChI |
InChI=1S/Na.H2O3Si.H2O/c;1-4(2)3;/h;1-2H;1H2 |
InChI Key |
SUWIQJWJARCUAS-UHFFFAOYSA-N |
SMILES |
O.O.O.O.O.[O-][Si](=O)[O-].[Na+].[Na+] |
Canonical SMILES |
O.O[Si](=O)O.[Na] |
Other CAS No. |
10213-79-3 |
physical_description |
DryPowder, WetSolid; PelletsLargeCrystals |
Pictograms |
Corrosive; Irritant; Health Hazard |
Related CAS |
1344-09-8 (Parent) |
Origin of Product |
United States |
Synthesis and Crystallization Research
Chemical Synthesis Methodologies for Sodium Metasilicate (B1246114) Pentahydrate
Sodium metasilicate pentahydrate (Na₂SiO₃·5H₂O) is synthesized through various methods, primarily categorized into solution-based crystallization and solid-state reactions. The choice of methodology often depends on factors such as desired product quality, production scale, and cost-effectiveness.
Solution-based crystallization is a prevalent method for producing this compound, valued for its relatively low equipment investment and the ability to yield a product with stable quality. standard-chem.com This approach generally involves the reaction of a silica (B1680970) source with sodium hydroxide (B78521) to form a sodium silicate (B1173343) solution, which is then concentrated and cooled to induce crystallization.
Common methodologies include:
Reaction and Evaporation: A commercial process involves reacting silica with a concentrated sodium hydroxide solution to produce a sodium silicate solution with approximately 40% dissolved solids. This solution is then concentrated by evaporation to about 57.5% dissolved solids, from which the pentahydrate form can be crystallized. google.com
Direct Crystallization without Evaporation: An alternative process avoids the energy-intensive evaporation step. This is achieved by reacting silica and aqueous sodium hydroxide to form a silicate solution and then adjusting the Na₂O:SiO₂ molar ratio to 1:1 by adding a highly concentrated (e.g., 70-73%) sodium hydroxide solution. This directly yields a solution with the required 57.5% solids content, ready for crystallization. google.com
Pressurized Reaction: One-step production can be achieved by reacting quartz powder (with high silicon dioxide content) and liquid caustic soda under elevated temperature (150–200 °C) and pressure (7–9 atmospheres). google.com After the reaction is complete, the solution is cooled to directly crystallize the product, bypassing the need for moisture evaporation. google.com
Mother Liquor Circulation: Also known as the crystallization dehydration method, this technique involves adding the sodium metasilicate solution to existing crystal seeds or a mother liquor. standard-chem.com The mixture is cooled to promote crystallization, followed by centrifugal dehydration and drying to obtain the final product. standard-chem.com
Ammonia Precipitation: Relatively pure this compound can be prepared from aqueous solutions containing sodium silicate and sodium chloride. The addition of ammonia to the solution causes the pentahydrate to precipitate, allowing for its separation from impurities. google.com
The table below summarizes key parameters from different solution-based processes.
| Method | Reactants | Key Process Steps | Final Solids Concentration for Crystallization |
| Reaction and Evaporation | Silica, Concentrated NaOH | Reaction, Evaporation, Crystallization | ~57.5% |
| Direct Crystallization | Silica, Aqueous NaOH, Concentrated NaOH | Reaction, Molar Ratio Adjustment, Crystallization | ~57.5% |
| Pressurized Reaction | Quartz Powder, Liquid Caustic Soda | High-temperature/pressure reaction, Cooling Crystallization | Not Applicable (Direct Crystallization) |
| Ammonia Precipitation | Aqueous Sodium Silicate, Ammonia | Mixing, Precipitation, Separation | Not Applicable (Precipitation Method) |
Solid-state synthesis of sodium metasilicate involves the high-temperature reaction of solid raw materials. This method is fundamental to the production of the anhydrous form, which can then be hydrated. The primary solid-state pathway is the high-temperature fusion of silicon dioxide (silica) with sodium carbonate (soda ash). stppgroup.comresearchgate.net The reaction proceeds at temperatures between 1000 and 1100 °C. researchgate.net This process forms an anhydrous sodium silicate melt, which upon cooling solidifies. The resulting solid can then be dissolved and hydrated to produce this compound.
Seeding is a critical step in crystallization processes to control the final product's physical properties. mt.com By introducing a small quantity of existing crystals (seeds) into a supersaturated sodium metasilicate solution, crystallization is initiated in a controlled manner. standard-chem.commt.com This technique serves several key functions:
Control of Particle Size: It promotes the growth of existing crystals rather than the formation of new nuclei (secondary nucleation), leading to a product with a more uniform and consistent particle size. standard-chem.com
Initiation of Crystallization: Seeding provides a surface area for crystallization to begin at a desired level of supersaturation and temperature. google.commt.com
Process Efficiency: It can accelerate the crystallization process, ensuring that the material grows on the seed surfaces. standard-chem.com A high ratio of crystal surface to the liquid liquor allows crystallization to proceed rapidly at numerous points. google.com
In a typical process, the metasilicate solution is cooled to a specific temperature (e.g., 60-65 °C) before seeds are added. google.com Gentle agitation is often employed to keep the seeds evenly suspended throughout the solution. standard-chem.com The seed crystals are generally smaller than the desired final product. google.com
The yield and quality of this compound are highly dependent on the careful control of several reaction parameters.
Temperature: Temperature is a critical factor throughout the synthesis and crystallization process. The initial reaction of silica and caustic soda can occur at high temperatures, such as 190-220 °C under pressure. google.com Crystallization itself is highly temperature-sensitive. Seeding is often initiated at temperatures around 60-65 °C, followed by cooling to approximately 40-52 °C to complete the crystallization. google.compatsnap.com The melting point of this compound is 72.2 °C, and maintaining temperatures below this is crucial for forming the hydrate (B1144303). google.com
Concentration and Molar Ratios: The concentration of the crystallizing solution directly impacts the process. A total dissolved solids (Na₂O + SiO₂) concentration in the range of 25-28% is often used. standard-chem.com For efficient crystallization, a concentration of about 57.5% sodium metasilicate is ideal. google.com The molar ratio of Na₂O to SiO₂ is also crucial. A high SiO₂ content can prolong the crystallization period, whereas a high Na₂O content can speed up the reaction but may result in finer particles. standard-chem.com
pH (Alkalinity): The alkalinity, or the amount of excess caustic soda (NaOH), influences the crystallization rate and the resulting hydrate. Crystallization of the pentahydrate is practical within a temperature range of +25 to +60 °C with an excess of 20 to 35 grams of NaOH per 100 cc of solution. google.com Research has shown a correlation where a greater excess of caustic is required to produce a hydrate of a specific composition at lower crystallization temperatures. google.com
The following table outlines optimized parameters for different stages of production.
| Parameter | Stage | Optimized Range | Rationale/Effect |
| Temperature | Reaction (Pressurized) | 150 - 220 °C | To facilitate the dissolution of silica in NaOH solution. google.comgoogle.com |
| Temperature | Seeding | 60 - 65 °C | To initiate controlled crystal growth on seed surfaces. google.com |
| Temperature | Crystallization | 40 - 60 °C | To promote the formation and growth of pentahydrate crystals. google.compatsnap.comgoogle.com |
| Solids Concentration | Crystallization | 57 - 58% | Optimal supersaturation for high yield of pentahydrate form. google.com |
| Excess NaOH | Crystallization | 20 - 35 g/100 cc | Controls crystallization rate and resulting hydrate form. google.com |
Crystallographic Studies of Hydrated Sodium Metasilicates
Crystallographic studies are essential for understanding the structure and properties of hydrated sodium metasilicates. While extensive data exists for the anhydrous form (Na₂SiO₃), studies have also characterized the hydrated variants, including the pentahydrate.
Anhydrous sodium metasilicate (α-Na₂SiO₃) crystallizes in the orthorhombic system with the space group Cmc2₁. materialsproject.orgiucr.org Its crystal structure consists of chains of corner-sharing SiO₄ tetrahedra linked by sodium atoms. materialsproject.orgiucr.org
For the hydrated forms, X-ray diffraction (XRD) is a key analytical tool. This compound (Na₂SiO₃·5H₂O) is identified by its characteristic diffraction peaks, with notable peaks observed at 2θ values of 11.7° and 23.5°. mdpi.com Solid-state Nuclear Magnetic Resonance (NMR) spectroscopy has also been employed to investigate the local atomic environments in crystalline sodium silicates. acs.org Studies using ¹⁷O MAS NMR have successfully distinguished between bridging oxygen (BO) and non-bridging oxygen (NBO) sites within the silicate structure. acs.org
| Compound | Crystal System | Space Group | Key Identifying Data |
| Anhydrous Sodium Metasilicate (α-Na₂SiO₃) | Orthorhombic | Cmc2₁ | Cell Dimensions: a=10.43, b=6.02, c=4.81 Å. iucr.org |
| This compound (Na₂SiO₃·5H₂O) | Not specified in results | Not specified in results | Characteristic XRD peaks at 2θ = 11.7°, 23.5°. mdpi.com |
Exploring different crystal growth techniques provides insight into the mechanisms of formation and allows for the synthesis of high-quality single crystals for analysis.
Crystallization in Gels: This technique is particularly useful for growing single crystals of compounds with low solubility. uu.nl A silica gel can be prepared by titrating a sodium metasilicate solution with an acid to a pH of around 5.5. uu.nl This gel provides a medium where diffusion dominates over convection, allowing for slow and controlled crystal growth. A solution of a second reactant can be layered on top of the gel, diffusing into it and reacting to form well-defined crystals within the gel matrix. uu.nl
Chemical Gardens: A well-known demonstration of crystal growth involving sodium metasilicate is the formation of "chemical gardens." wordpress.comrsc.org When crystals of various transition metal salts (e.g., cobalt(II) chloride) are placed in a sodium metasilicate solution, a semi-permeable membrane of the insoluble metal silicate forms around the crystal. wordpress.com Osmotic pressure causes this membrane to rupture, extruding a jet of the metal salt solution, which then reacts to form a new membrane. This process repeats, creating hollow, plant-like tendrils of colored metal silicate that grow upwards. wordpress.com This phenomenon provides a visual model for exploring mechanisms of precipitation and membrane formation.
Structural Elucidation of Crystalline Hydrates
The crystal structure of this compound has been a subject of scientific investigation to understand the arrangement of its constituent atoms and molecules. It is chemically formulated as Na₂SiO₃·5H₂O; however, a more descriptive representation is Na₂SiO₂(OH)₂·4H₂O. This formulation indicates that the structure contains a discrete, approximately tetrahedral silicate anion, [SiO₂(OH)₂]²⁻, where two oxygen atoms are bonded to hydrogen atoms, forming hydroxyl groups. google.com
X-ray diffraction (XRD) is a primary technique employed for the structural elucidation of crystalline solids like this compound. XRD studies reveal a distinct pattern of peaks that serve as a fingerprint for the compound's crystal lattice. For this compound, characteristic diffraction peaks are observed at specific 2θ angles, which are instrumental in identifying its presence in a sample.
Solid-State Phase Equilibria and Transition Investigations
The study of solid-state phase equilibria and transitions of this compound is crucial for understanding its behavior under varying temperature and pressure conditions. The phase relationships in the Na₂O-SiO₂-H₂O system provide the fundamental framework for understanding the formation and stability of various hydrated sodium silicates.
Thermal analysis techniques, such as thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC), are pivotal in investigating the phase transitions of hydrated compounds. When subjected to heat, this compound undergoes dehydration, losing its water of crystallization in stages. Research has shown that this dehydration process occurs at specific temperature ranges. For instance, a significant portion of the water is lost at temperatures around 100°C, with further dehydration occurring at higher temperatures.
The melting point of this compound is reported to be 72.2°C. Above this temperature, the crystalline solid transforms into a liquid phase. Understanding these thermal transitions is critical for industrial applications where the material might be subjected to elevated temperatures.
The solid-state phase equilibria also encompass the transformations between different hydrated forms of sodium metasilicate. Besides the pentahydrate, other stable hydrates include the nonahydrate (Na₂SiO₃·9H₂O). The specific hydrate that crystallizes from a solution is dependent on factors such as temperature and the concentration of the solute. These phase relationships are graphically represented in phase diagrams for the sodium silicate-water system, which map out the regions of stability for each hydrate under different conditions.
Chemical Reactivity and Interaction Mechanisms
Adsorption Phenomena and Interfacial Interactions
The interaction of sodium metasilicate (B1246114) with solid surfaces, particularly minerals, is a critical aspect of its application in fields such as mineral processing and material science. This interaction is governed by complex adsorption mechanisms at the solid-liquid interface.
Sodium metasilicate is known to adsorb onto the surfaces of various minerals, a phenomenon extensively studied on hematite (B75146) (Fe₂O₃). mdpi.comnih.govnih.gov The adsorption is stable and its extent increases with higher concentrations of metasilicate in the solution. mdpi.comnih.govnih.gov This property allows it to be used as a depressant in the flotation process for mineral separation, such as separating rutile from almandine or hematite from quartz. jscimedcentral.comjscimedcentral.com In these processes, sodium metasilicate selectively adsorbs onto the gangue mineral surface (like hematite or silicate (B1173343) minerals), rendering it hydrophilic and preventing it from attaching to air bubbles, thus depressing its flotation. jscimedcentral.comresearchgate.netsilmaco.com
Computational simulations and experimental studies have shown that the adsorption process can be described by models like the Sips model, which indicates a delay in adsorption at low concentrations followed by saturation at higher levels. mdpi.comnih.gov The affinity for adsorption is significant; for instance, more sodium metasilicate adsorbs on almandine surfaces than on rutile, which enables their selective separation. jscimedcentral.com
| Mineral Surface | Effect of Metasilicate Adsorption | Primary Application | References |
|---|---|---|---|
| Hematite (Fe₂O₃) | Acts as a depressant and dispersant. Adsorption increases with concentration. | Selective flotation, rheology control. | mdpi.comnih.govnih.govresearchgate.net |
| Almandine (Iron-containing silicate) | Strong adsorption leads to depression in flotation. | Separation from rutile. | jscimedcentral.com |
| Quartz (SiO₂) | Acts as an efficient depressant. | Selective flotation from hematite or apatite. | researchgate.netresearchgate.net |
| Clay Minerals | Acts as a dispersant, preventing slime coating in flotation. | Coal flotation, ceramic slurry deflocculation. | silmaco.comresearchgate.netresearchgate.net |
Molecular dynamics simulations have provided deep insights into the specific mechanisms driving the adsorption of metasilicate onto mineral surfaces like hematite. mdpi.comresearchgate.net The primary mechanism identified is a cation bridge-type interaction . mdpi.comnih.govnih.govresearchgate.net This process requires the presence of cations, such as the sodium ions (Na⁺) from the sodium metasilicate itself, which act as a bridge between the negatively charged mineral surface and the anionic silicate species. mdpi.comresearchgate.net
In addition to cation bridging, hydrogen bridges (hydrogen bonds) also contribute to the adsorption, although to a lesser extent. mdpi.comnih.govnih.govresearchgate.net These bonds can form between the silanol (B1196071) (Si-OH) groups of the adsorbed silicate species and oxygen-containing sites on the mineral surface. wur.nl The presence of salts can enhance the adsorption of certain polymers like HPAM through the promotion of these cationic bridges. researchgate.netresearchgate.net
The adsorption of anionic silicate species from the sodium metasilicate solution significantly alters the surface electrical properties of mineral particles. mdpi.comnih.gov Specifically, the adsorption increases the net negative charge on the mineral surface. mdpi.comresearchgate.netresearchgate.net This increased anionic charge enhances electrostatic repulsion between individual particles. researchgate.netuct.ac.za
This repulsion is the fundamental mechanism behind sodium metasilicate's function as a dispersant. jscimedcentral.comsilmaco.comtrb.org By preventing particles from aggregating or coagulating, it improves the stability of suspensions. trb.org In industrial applications, this effect is leveraged to reduce the yield stress and viscosity of concentrated mineral slurries, which can lower the energy costs associated with pumping and transport. mdpi.comnih.gov This dispersing effect is also crucial in preventing the coating of valuable minerals by slime particles (e.g., serpentine (B99607) or clays) during flotation, thereby improving recovery rates. researchgate.netuct.ac.za
While sodium metasilicate is primarily known as a dispersant, it also plays a role in flocculation and sedimentation, particularly in water treatment. watercarechem.comiransilicate.com Its function is context-dependent. As a dispersant, it prevents the aggregation of particles like quartz and clay. researchgate.nettrb.org However, in wastewater treatment, it acts as a coagulation and flocculation aid. watercarechem.comiransilicate.com
This is achieved through several mechanisms:
pH Adjustment: By increasing the alkalinity of the water, it can cause the precipitation of heavy metals and other impurities, which can then be removed. iransilicate.com
Precipitate Formation: Sodium metasilicate can react with multivalent cations, such as calcium (Ca²⁺) and magnesium (Mg²⁺), which are often responsible for unwanted coagulation. researchgate.net By precipitating these ions, it can prevent scaling and improve the effectiveness of other treatment chemicals. researchgate.net
Floc Formation: It encourages the formation of larger, heavier flocs from suspended solids, which settle more readily. watercarechem.comiransilicate.com This makes it an effective agent for clarifying water. nanoactiv.com
Studies on hematite have also reported that sodium metasilicate can increase the settling rate, though this effect is dependent on the pH of the slurry. mdpi.comresearchgate.net
Solution Chemistry and Polymerization Dynamics
The chemical behavior of sodium metasilicate is largely dictated by the chemistry of silicate ions in an aqueous environment. When dissolved in water, it does not exist as a single, simple species but rather as a dynamic equilibrium of various silicate structures.
In aqueous solutions, silicate ions undergo hydrolysis and polymerization, leading to a complex distribution of species ranging from simple monomers to large polymers. google.comdtic.mil The specific distribution of these silicate species is influenced by several key factors:
pH: The pH of the solution is a dominant factor. google.com In highly alkaline solutions (pH > 13), monomeric silicate species like SiO(OH)₃⁻ and SiO₂(OH)₂²⁻ tend to predominate. google.com As the pH is lowered, the degree of polymerization increases, with polymeric species forming at pH values below approximately 13. google.com
Concentration: Higher concentrations of silica (B1680970) promote polymerization. researchgate.netacs.org As concentrated solutions are diluted, the equilibrium shifts back towards smaller, less polymerized species. google.com
SiO₂:Na₂O Ratio: The molar ratio of silica to sodium oxide in the solution also governs the speciation. A higher ratio leads to the presence of more highly polymerized silicate species. researchgate.net
The polymerization process generally follows a sequence from monomers to dimers, trimers, and other small oligomers. dtic.milaau.dk As conditions (lower pH, higher concentration) further favor polymerization, these small units can aggregate into larger colloidal silica particles, which can eventually form a gel. google.comresearchgate.net This process is fundamental to applications where sodium metasilicate is used as a binder or for sealing pores. nanoactiv.com
| Condition | Effect on Silicate Speciation | Predominant Species | References |
|---|---|---|---|
| High pH (> 13) | Favors depolymerization. | Monomeric silicate ions. | google.com |
| Low pH (< 11-13) | Promotes polymerization. | Polymeric species (dimers, trimers, oligomers). | google.com |
| Very Low pH (< 9) | Extensive polymerization. | Colloidal silica particles. | google.com |
| High Concentration | Promotes polymerization. | Larger, more polymerized species. | researchgate.netacs.org |
| High Dilution | Favors depolymerization. | Monomeric and smaller polymeric species. | google.com |
| High SiO₂:Na₂O Ratio | Promotes polymerization. | Highly polymerized species. | researchgate.net |
Applications in Advanced Materials Science and Engineering Research
Geopolymer and Alkali-Activated Materials (AAMs) Research
In the pursuit of sustainable alternatives to traditional Portland cement, sodium metasilicate (B1246114) pentahydrate has emerged as a significant solid alkali activator in the synthesis of geopolymers and AAMs. Its use in "one-part" or "just-add-water" systems, where the solid activator is pre-mixed with a precursor like fly ash or slag, simplifies application and enhances safety compared to traditional two-part liquid activators.
The effectiveness of granular sodium metasilicate pentahydrate in one-part AAM systems is heavily dependent on its dissolution behavior. Research indicates that its solubility is a critical factor influencing the quality and properties of the final material. its.ac.idresearchgate.net
Key research findings on solubility include:
Temperature Dependence : The dissolution of granular this compound is significantly enhanced by increasing the temperature of the solvent. nih.gov Complete dissolution to create a 32% sodium metasilicate solution requires a temperature of approximately 40°C. its.ac.idresearchgate.netnih.gov This is a notable challenge for "just-add-water" systems intended for use at ambient temperatures.
Incomplete Dissolution : In many one-part geopolymer systems, the this compound particles may not fully dissolve. nih.govresearchgate.net This incomplete dissolution can lead to a portion of the water remaining chemically bound to the undissolved particles, which effectively reduces the water-to-binder ratio of the mix. researchgate.netuwa.edu.au
Formation of Shells : Microstructural analysis has shown that geopolymeric products can form shells around the undissolved or partially dissolved metasilicate particles. researchgate.net As these core particles gradually dissolve over time due to moisture ingression, they can leave behind micro-pores or voids. researchgate.netresearchgate.netuwa.edu.au This phenomenon can negatively impact the material's mechanical properties and long-term durability. researchgate.netresearchgate.netuwa.edu.au
This compound acts as a hardening accelerator in cementitious systems, significantly influencing the rate of hydration and the nature of the reaction products. researchgate.netmedsci.cn Its addition promotes the formation and growth of hydration products by increasing the speed of the cement slurry's hydration velocity. researchgate.net
The primary mechanisms and outcomes of its influence are:
Accelerated Hydration : The compound accelerates the hydration of tricalcium silicate (B1173343) (C₃S) and dicalcium silicate (C₂S), the main strength-providing phases in cement. emerald.com It also promotes the hydration of tricalcium aluminate (C₃A). researchgate.net
Formation of C-S-H Gel : The silicate ions (SiO₃²⁻) from sodium metasilicate react with calcium hydroxide (B78521) (Ca(OH)₂), a byproduct of cement hydration, to generate additional calcium silicate hydrate (B1144303) (C-S-H) gel. emerald.comresearchgate.net This supplementary C-S-H gel fills pore spaces within the cement matrix, contributing to increased density and strength. researchgate.netemerald.com
Early Product Formation : In the early stages of hydration, the rapid formation of C-S-H, combined with the ettringite skeleton, promotes the coagulation and hardening of the cement slurry. researchgate.net In alkali-activated slag systems, a higher water content has been shown to reduce the crystallinity and density of the reaction products, particularly at later stages. revistaalconpat.org
The addition of this compound significantly alters the microstructure and, consequently, the mechanical properties of cement-based materials and geopolymers.
Microstructural Modifications:
Densification : The formation of additional C-S-H gel leads to a more densified and less porous microstructure in the hardened material. researchgate.netnih.gov
Pore Refinement : The silicate gels effectively fill voids within the cement matrix, leading to a refined pore structure. researchgate.netemerald.com However, as noted previously, the incomplete dissolution of granular sodium metasilicate in one-part systems can introduce micro-pores, which may adversely affect the microstructure. researchgate.netresearchgate.net
Impact on Mechanical Properties:
Enhanced Compressive Strength : Generally, this compound enhances the early strength of cementitious materials. researchgate.netmedsci.cn In one-part geopolymer systems, mixes using this compound as an activator have shown considerably higher compressive strength compared to those using other activators like quick-dissolving sodium silicate. researchgate.netsemanticscholar.org Studies on alkali-activated copper slag and ground granulated blast furnace slag (GGBS) have reported 28-day compressive strengths as high as 75 MPa. nih.gov
Optimal Content : There is an optimal content of the activator. Research has shown that beyond a certain limit, increasing the activator content does not improve strength and can lead to a reduction in compressive strength and an increased risk of efflorescence. researchgate.netuwa.edu.au For instance, in one study, the best performance was observed with 10 wt% metasilicate, while higher amounts (15 wt%) did not yield further improvement. nih.gov
Table 1: Effect of this compound on Compressive Strength of Geopolymer Mortars
| Activator Composition | 28-day Compressive Strength (MPa) | Source |
| This compound alone | 34.3 | researchgate.net |
| This compound + Sodium Carbonate | 47.4 | researchgate.net |
| 10 wt% Sodium Metasilicate (50/50 CS/GGBS paste) | 75 | nih.gov |
| Quick-dissolving Sodium Silicate + Sodium Carbonate | 15.4 | semanticscholar.org |
| Quick-dissolving Sodium Silicate + Calcium Hydroxide | 13.1 | semanticscholar.org |
In the specialized field of oil well cementing, this compound is used not only as a hardening accelerator but also as a compatibility adjuster between different chemical admixtures. researchgate.netmedsci.cn Oil well cement slurries are complex formulations that often include fluid loss additives (FLAs) to prevent water from escaping into porous rock formations and retarders to control the setting time under high-temperature and high-pressure conditions. researchgate.net
Competitive adsorption of these admixtures onto cement particles can lead to poor performance. researchgate.net this compound helps mitigate this issue. By accelerating the hydration of the cement slurry, it promotes the rapid formation and growth of hydration products. researchgate.net This increases the available surface area and the number of adsorption sites on the cement hydration products. researchgate.net As a result, more of the FLA polymers can be adsorbed onto the hydrate surfaces, improving the compatibility issue that arises from competitive adsorption between the FLA and the retarder. researchgate.net
Additionally, it is widely used as a cost-effective extender in cement slurries. silmaco.com Its inclusion allows for a higher water-to-cement ratio, which lowers the density of the slurry. silmaco.comsaichemgroup.com This is crucial for reducing the hydrostatic pressure exerted on weak geological formations, thereby minimizing the risk of lost circulation. saichemgroup.com
Ceramic and Refractory Materials Development
This compound plays a crucial role in the processing and manufacturing of ceramic and refractory materials.
The compound serves two primary functions in ceramic processing: as a binder and, more commonly, as a deflocculant. made-in-china.comstandard-chem.com
As a Deflocculant : In the preparation of ceramic slips or slurries, this compound is a highly effective and low-cost deflocculant. silmaco.com Its mechanism involves adsorbing onto the surface of clay particles, which increases their surface negative charge. standard-chem.comsilmaco.comlgwjg.com This leads to electrostatic repulsion between the particles, preventing them from agglomerating. silmaco.comsilmaco.com The benefits of this action include:
Reduced Viscosity : The repulsion between particles significantly reduces the viscosity of the ceramic slurry. standard-chem.comlgwjg.com
Improved Fluidity : A more fluid slurry is easier to pump and ensures it fills molds uniformly. standard-chem.comlgwjg.com
Lower Water Content : It allows for the creation of stable slurries with less water. silmaco.com This reduction in water content leads to energy savings during the drying stage. silmaco.comsilmaco.com
As a Binder : While its primary role in slurries is as a deflocculant, sodium silicate in general improves the mechanical strength of dry, unfired ceramic pieces (green strength). digitalfire.com In the context of refractory materials, which are designed to withstand high temperatures, hydrated sodium metasilicates are used in the manufacturing of refractory bricks and mortars. silmaco.com They are added to the mix to increase alkalinity, which promotes the faster dissolution of other silicate powders in the formulation. silmaco.com An inorganic-coated sand utilizing this compound as the main binder component has been developed as a greener alternative to organic resin-coated sands in casting. researchgate.net
Silicate-Based Composite and Membrane Research
Mesoporous silica (B1680970) materials, such as the MSU-x family (Michigan State University), are of significant interest due to their ordered pore structures, high surface areas, and thermal stability, making them suitable for applications in catalysis, adsorption, and drug delivery. researchgate.netresearchgate.netdergipark.org.tr Research has demonstrated the successful synthesis of MSU-x mesoporous silica materials using this compound as a cost-effective silica source, offering an advantage over the more expensive tetraethyl orthosilicate (B98303) (TEOS). researchgate.netresearchgate.netdergipark.org.tr
The synthesis typically involves the use of a nonionic structure-directing agent, such as the triblock copolymer Pluronic P123, in an acidic medium. researchgate.netresearchgate.net The general procedure consists of dissolving the Pluronic P123 template in water and adjusting the pH to an acidic value (e.g., pH 2) with hydrochloric acid. A separate solution of sodium metasilicate is also prepared and its pH is similarly adjusted. The sodium metasilicate solution is then added dropwise to the surfactant solution with stirring, leading to the formation of a gel. After a period of aging, the solid product is recovered, washed, dried, and calcined to remove the organic template, resulting in the ordered mesoporous silica structure. researchgate.net The successful synthesis of MSU-x materials from sodium metasilicate has been confirmed through characterization techniques such as X-ray diffraction (XRD) and Fourier-transform infrared spectroscopy (FTIR). researchgate.netresearchgate.net
| Parameter | Description | Reference |
| Silica Source | This compound | researchgate.netresearchgate.net |
| Template | Pluronic P123 (EO₂₀PO₇₀EO₂₀) | researchgate.netresearchgate.net |
| Medium | Acidic (pH adjusted with HCl) | researchgate.net |
| Characterization | XRD, FTIR | researchgate.netresearchgate.net |
Zeolites are crystalline aluminosilicates with well-defined microporous structures, making them highly valuable as molecular sieves, catalysts, and in membrane-based separations. The synthesis of zeolite membranes on porous supports is a key area of research for applications such as pervaporation and gas separation.
Sodium silicate is a common silicon source in the hydrothermal synthesis of zeolites, including the NaA-type zeolite. unsrat.ac.id The synthesis of zeolite NaA layers on porous α-Al₂O₃ supports has been investigated. One approach involves the preparation of a porous zeolite NaA membrane sublayer followed by the growth of a dense top layer. The synthesis gel for the membrane typically has a specific molar composition of alumina, silica, sodium oxide, and water. For instance, a molar composition of 1Al₂O₃:2SiO₂:2Na₂O:120H₂O has been used for the synthesis of NaA zeolite membranes.
Silica-zirconia composites are of interest for chromatographic applications due to their combined properties of the high surface area and well-defined porosity of silica with the chemical and thermal stability of zirconia. The sol-gel method is a common technique for the synthesis of these composite materials.
While tetraethoxysilane (TEOS) is a frequently used silica precursor, this compound can also serve as a source of silica for the synthesis of silica-zirconia composites. The synthesis process generally involves the controlled hydrolysis and co-condensation of a silicon precursor and a zirconium precursor, such as zirconium alkoxides or salts. The resulting sol is then aged to form a gel, which is subsequently dried and calcined to produce the final silica-zirconia composite material. The properties of the composite, such as its porosity and surface area, can be tailored by controlling the synthesis parameters.
Recent research has focused on the facile synthesis of novel nanostructures of sodium magnesium silicate hydrate/hydroxide. These materials have shown potential as effective adsorbents for the removal of pollutants from aqueous media. The synthesis is typically carried out via a co-precipitation or sol-gel method at room temperature. researchgate.net
In a typical synthesis, an aqueous solution of this compound is reacted with an aqueous solution of a magnesium salt, such as magnesium nitrate hexahydrate. dergipark.org.tr The dropwise addition of the magnesium salt solution to the sodium metasilicate solution under continuous stirring leads to the formation of a white precipitate. This precipitate is then separated by centrifugation, washed with distilled water, and dried to obtain the sodium magnesium silicate hydrate/hydroxide nanostructures. dergipark.org.tr
Characterization of these nanostructures by X-ray diffraction (XRD) has identified crystalline phases corresponding to sodium magnesium silicate hydroxide and sodium magnesium silicate hydrate. dergipark.org.tr Scanning electron microscopy (SEM) has revealed that the morphology of these nanostructures can consist of spheres, cubes, and irregular shapes with average grain sizes in the nanometer range. dergipark.org.tr The elemental composition of these nanostructures has been confirmed by energy-dispersive X-ray spectroscopy (EDS), showing the presence of sodium, magnesium, silicon, and oxygen. dergipark.org.tr
| Reactant 1 | Reactant 2 | Synthesis Method | Resulting Nanostructure | Reference |
| This compound | Magnesium nitrate hexahydrate | Co-precipitation / Sol-gel | Sodium magnesium silicate hydrate/hydroxide | dergipark.org.trresearchgate.net |
Corrosion Inhibition Studies
This compound is recognized for its effectiveness as a corrosion inhibitor for various metals and alloys, including steel and aluminum alloys. ull.esresearchgate.net Its inhibitive properties are attributed to the formation of a protective silicate-based film on the metal surface. This film acts as a physical barrier, isolating the metal from the corrosive environment.
The mechanism of corrosion inhibition by sodium metasilicate involves the adsorption of silicate anions onto the metal surface. In alkaline conditions, sodium metasilicate provides strong anodic inhibition. The silicate ions can react with metal cations at the anode, forming a stable, insoluble metal silicate layer. mdpi.com This protective layer is also enhanced by the alkalizing effect of the silicate anions.
Electrochemical studies, such as potentiodynamic polarization, have been used to evaluate the inhibition efficiency of sodium metasilicate. For instance, in studies on low alloy carbon steel, anodic processing in a metasilicate solution has been shown to significantly inhibit the onset of corrosion in chloride-containing environments, with high protection efficiencies reported. ull.es Similarly, for AA2024-T3 aluminum alloy, sodium silicate has demonstrated strong anodic inhibition in alkaline conditions by forming a protective aluminosilicate (B74896) film. researchgate.net The effectiveness of the inhibition is dependent on factors such as the concentration of the inhibitor, the pH of the solution, and the specific metal alloy being protected.
Formation and Stability of Protective Films on Metal Surfaces
This compound is instrumental in forming thin, protective silicate-based films on various metal surfaces, a critical aspect of corrosion inhibition. When dissolved in water, it forms a highly alkaline solution that facilitates the reaction of soluble silica with metal oxides on the substrate. allanchem.commistralni.co.uk This interaction leads to the creation of a durable, passive layer that shields the metal from corrosive elements such as moisture and acids. allanchem.com
The formation of these protective films is a result of the adsorption of silicate anions and the subsequent formation of strong metal-silicate bonds with the underlying metal substrate. researchgate.net This process is effective on a range of metals, including steel, zinc, copper, magnesium, and aluminum. researchgate.net The resulting silicate layer acts as a physical barrier, and its stability is maintained as long as a sufficient concentration of soluble silica is present in the environment. mistralni.co.uk Research has shown that these films can significantly enhance the corrosion resistance of metals. For instance, the presence of silicate in a solution can increase the breakdown potential of an aluminum alloy by as much as 1 volt, indicating a substantial improvement in its resistance to localized corrosion. researchgate.net
The stability and effectiveness of these films are influenced by factors such as the concentration of the sodium metasilicate solution, the pH of the environment, and the specific metal substrate. In highly alkaline conditions, sodium metasilicate provides strong anodic inhibition, further contributing to the stability of the protective layer. researchgate.net The protective film is not merely a physical coating but also chemically interacts with the metal surface to passivate it against further corrosive attack. jm.comsilmaco.com
Electrochemical Mechanisms of Corrosion Prevention
The role of this compound in corrosion prevention is deeply rooted in its electrochemical properties. It functions as a potent anodic inhibitor, particularly in highly alkaline environments. allanchem.com The silicate anions migrate to the anodic sites on the metal surface, where they react with metal ions, such as Fe²⁺, to form a protective iron silicate (FeSiO₃) film. scirp.org This film effectively stifles the anodic dissolution of the metal, a primary step in the corrosion process.
Electrochemical studies, such as electrochemical impedance spectroscopy (EIS) and potentiodynamic polarization, have provided detailed insights into these mechanisms. EIS studies on iron in alkaline solutions containing silicate have demonstrated that the presence of silicate increases the film resistance (R_f) and the charge-transfer resistance (R_t), while decreasing the film capacitance (C). ampp.orgosti.gov This indicates the formation of a thicker, more protective, and less permeable passive layer.
The table below summarizes the effect of silicate concentration on the electrochemical parameters of a passive film on an iron electrode.
| Silicate Concentration (ppm as SiO₂) | Film Resistance (R_f) | Film Capacitance (C) | Charge-Transfer Resistance (R_t) |
| 0 | Lower | Higher | Lower |
| 250 | Increased | Decreased | Increased |
| 500 | Further Increased | Further Decreased | Further Increased |
| 750 | Significantly Increased | Significantly Decreased | Significantly Increased |
This table is a qualitative representation based on findings from EIS studies. ampp.org
Specialized Material Synthesis and Applications
Beyond its role in corrosion protection, this compound serves as a critical precursor and component in the synthesis and application of various advanced materials.
Sodium metasilicate is a key reagent in the hydrothermal synthesis of nontronite, a type of iron-rich smectite clay that can function as a photo-Fenton catalyst. geoscienceworld.orgatamanchemicals.com In this process, sodium metasilicate serves as the silica source. It is mixed with an iron source, such as ferrous chloride or ferric sulfate, in a highly alkaline solution, typically with a pH around 12.5, adjusted with sodium hydroxide. geoscienceworld.orggeoscienceworld.org
The synthesis is carried out under hydrothermal conditions at temperatures ranging from 75°C to 200°C for a duration that can extend from hours to several weeks. geoscienceworld.orggeoscienceworld.org The resulting nontronite has a specific structural formula, and its crystallinity increases with the synthesis temperature. geoscienceworld.org For instance, one study reported the synthesis of a high-charge ferric nontronite with the structural formula 4(Si₃.₂₅Fe³⁺₀.₇₅)6Fe³⁺₂O₁₀(OH)₂Na⁺₀.₇₅ from a silico-ferrous gel prepared using sodium metasilicate. geoscienceworld.orggeoscienceworld.org
The synthesis conditions, particularly temperature and pH, are crucial in determining the final product. For example, at 200°C and a pH between 10 and 12, aegirine may be formed alongside a poorly crystallized ferric nontronite. geoscienceworld.org
Sodium metasilicate is a common and important component of the electrolyte bath used in Plasma Electrolytic Oxidation (PEO), a surface treatment process for light metals such as aluminum, magnesium, and their alloys. nih.govkeronite.com PEO coatings are known for their high hardness, wear resistance, and corrosion resistance. keronite.commatec-conferences.org
In the PEO process, a high voltage is applied to the metal part submerged in an alkaline electrolyte, leading to the formation of plasma discharges on the surface. keronite.com The silicate-based electrolyte, often containing sodium metasilicate, plays a crucial role in the characteristics of the resulting ceramic-like oxide coating. The presence of silicate in the electrolyte influences the discharge characteristics, such as their frequency and density, and enhances the growth rate of the coating. unipa.it
The composition of the electrolyte directly affects the phase composition and properties of the PEO coating. For example, using a silicate-rich electrolyte on aluminum alloys can result in a mullite-rich coating with reduced thermal conductivity. keronite.com On magnesium alloys, silicate-containing electrolytes have been shown to produce thicker coatings compared to other types of electrolytes like aluminate or phosphate. nih.gov The concentration of sodium metasilicate in the electrolyte is a key parameter that can be adjusted to tailor the final properties of the PEO layer. unipa.it
This compound has been identified as a promising phase change material (PCM) for thermal energy storage applications. irjet.net PCMs are substances that absorb and release large amounts of latent heat during their phase transition (e.g., from solid to liquid and vice versa) at a nearly constant temperature. This property makes them suitable for storing thermal energy in various applications, including solar heating systems and building temperature regulation.
This compound has a melting point of approximately 72.2°C, making it suitable for low-to-medium temperature thermal energy storage. mistralni.co.uk One study reported a heat storage capacity of 41 kcal/kg for a material based on this compound. google.com Its thermal conductivity, a key property for the efficiency of heat transfer in a thermal energy storage system, has been reported to be 0.1 W/m·°C. irjet.net The selection of a PCM with appropriate thermal properties is crucial for optimizing the performance of thermal energy storage systems.
Computational and Simulation Methodologies in Sodium Metasilicate Pentahydrate Research
Quantum Mechanical Studies of Molecular Structure and Reactivity (e.g., HOMO/LUMO states)
Quantum mechanical calculations, particularly those based on Density Functional Theory (DFT), provide a foundational understanding of the electronic structure and bonding within sodium metasilicate (B1246114). First-principles calculations have been successfully employed to determine the structural parameters of sodium metasilicate, showing excellent agreement with experimental data. capes.gov.br These studies involve minimizing the total energy of the system, often using advanced algorithms like the preconditioned conjugate gradient method, to predict the most stable atomic arrangements. capes.gov.br
Beyond structural prediction, these methods elucidate the electronic properties by calculating the band structure and the density of states (DOS). capes.gov.br The analysis of Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) states is central to understanding the compound's reactivity. The HOMO-LUMO energy gap is a critical parameter indicating the chemical stability and reactivity of the molecule. A large gap implies high stability and low reactivity, as more energy is required to excite an electron to a higher energy state. These quantum-level insights are fundamental for predicting how sodium metasilicate pentahydrate will interact with other substances, guiding its application in areas like corrosion inhibition and as a chemical reactant.
Table 1: Key Outputs of Quantum Mechanical Studies on Sodium Metasilicate
| Calculated Property | Significance | Computational Method |
| Optimized Structural Parameters | Predicts bond lengths, angles, and unit cell dimensions, validating against experimental data. | First-Principles DFT |
| Band Structure | Describes the ranges of energy levels that an electron may have within the crystal lattice. | DFT |
| Density of States (DOS) | Shows the number of available electronic states at each energy level, explaining conductivity. | DFT |
| HOMO-LUMO Energy Gap | Indicates chemical reactivity, kinetic stability, and optical properties. | DFT |
Molecular Dynamics Simulations of Interfacial Adsorption and Flocculation Mechanisms
Molecular dynamics (MD) simulations are a powerful technique for investigating the dynamic behavior and interactions of this compound at interfaces, which is critical for its role as a dispersant, sequestrant, and accelerator in various systems. MD simulations model the movement of atoms and molecules over time based on classical mechanics, using force fields (like CLAYFF, OPLS, and AMBER) to describe the interatomic potentials. arxiv.orgyoutube.com
In the context of oil well cementing, this compound is used to enhance the early strength of cement slurries. Research indicates that SMP accelerates the hydration of cement, which in turn increases the number of available adsorption sites on the hydration products. youtube.com MD simulations can model this process by showing how the silicate (B1173343) anions and sodium cations interact with the nascent cement phases and with polymer additives. These simulations can reveal the preferred adsorption configurations, binding energies, and the displacement of water molecules at the interface, explaining how SMP improves the compatibility between fluid loss additives and retarders by preventing competitive adsorption. youtube.com
Furthermore, MD simulations are used to study the aggregation and flocculation processes. By simulating systems containing SMP, polymers, and suspended particles (like clays (B1170129) or mineral ores), researchers can observe the formation of bridges between particles, a key mechanism in flocculation. arxiv.orgnist.gov The simulations provide detailed information on the conformation of adsorbed polymer chains and the role of silicate ions in mediating these interactions. nist.gov
Table 2: Parameters Investigated in MD Simulations of Interfacial Phenomena
| Simulation Parameter | Information Gained | Relevance to SMP |
| Radial Distribution Function | Describes the probability of finding an atom at a certain distance from another, revealing local structure. | Understanding hydration shells and ion pairing in solution. |
| Interfacial Thickness | Measures the width of the transition zone between two phases (e.g., solid-liquid). | Quantifying the extent of SMP adsorption on a surface. patsnap.com |
| Adsorption Energy | Calculates the strength of binding between SMP and a substrate. | Predicting the stability and effectiveness of SMP as a surface modifying agent. |
| Polymer Conformation | Tracks the shape and orientation of polymer chains near a surface. | Explaining the mechanisms of dispersion or flocculation mediated by SMP. nist.gov |
Thermodynamic Modeling of Phase Transitions and Equilibria
Thermodynamic modeling is essential for predicting the phase behavior of this compound under different conditions of temperature, pressure, and composition. This is particularly important for its production and application, especially in systems where it is used as a phase change material (PCM) for thermal energy storage. The Na₂O-SiO₂-H₂O system is complex, and computational thermodynamic models, often based on the CALPHAD (Calculation of Phase Diagrams) method, are used to construct phase diagrams. acs.org
These models use Gibbs energy expressions for each phase (solid, liquid, and gas) to calculate the equilibrium state of the system. For salt hydrates like SMP, the model must account for the equilibrium between the anhydrous salt, various hydrated forms, and the saturated aqueous solution. acs.org The melting point of this compound is a key transition; it melts in its own water of crystallization at approximately 72.2°C when the solution contains 57.5% sodium metasilicate. google.com Thermodynamic models aim to accurately reproduce this and other experimentally determined phase boundaries. researchgate.net
By applying the thermodynamic phase rule, these models can predict the conditions under which different hydrates are stable. acs.org This is crucial for controlling crystallization processes to obtain the desired hydrate (B1144303), as the presence of excess caustic soda and the crystallization temperature can be correlated to produce either the pentahydrate or other hydrated forms. google.com The NIST-JANAF thermochemical tables provide fundamental data, such as the enthalpy of formation for anhydrous sodium metasilicate, which serves as a critical input for these models. nist.gov
Table 3: Key Thermodynamic Properties and Their Significance for SMP
| Property | Description | Relevance to Modeling |
| Melting Point | The temperature at which the solid hydrate transitions to a liquid phase (a saturated solution). | A primary data point for validating phase diagrams; SMP melts at ~72.2°C. google.com |
| Enthalpy of Formation | The change in enthalpy during the formation of the compound from its constituent elements. | A fundamental parameter for Gibbs energy models. nist.gov |
| Enthalpy of Hydration | The energy released or absorbed when water molecules are incorporated into the crystal structure. | Determines the stability of the pentahydrate form relative to other hydrates or the anhydrous salt. |
| Solubility Curves | Defines the concentration of a saturated solution as a function of temperature. | Critical for modeling crystallization and dissolution processes. google.com |
Simulation-Assisted Optimization of Synthesis Pathways
The commercial production of this compound involves several synthesis pathways, including the reaction of silica (B1680970) with concentrated sodium hydroxide (B78521) solution followed by crystallization. google.com Simulation-assisted optimization aims to improve the efficiency, yield, and product quality of these processes. Computational Fluid Dynamics (CFD) is a key tool in this area, used to model the fluid flow, heat transfer, and mass transfer within reaction and crystallization vessels. nih.gov
For the synthesis of SMP, which often involves a crystallization step from a concentrated solution, CFD can be coupled with Population Balance Equations (PBE). nih.gov This powerful combination allows for the prediction of the final Crystal Size Distribution (CSD), a critical quality attribute. The CFD model simulates the macroscopic environment of the crystallizer, such as the velocity fields and temperature gradients created by mixing. The PBE model tracks the nucleation, growth, aggregation, and breakage of crystals within this environment.
By simulating the process, engineers can optimize key parameters without extensive and costly trial-and-error experimentation. For instance, the simulation can determine the optimal feed rate of reactants, the ideal stirring speed to achieve uniform supersaturation, and the most effective cooling profile to control nucleation and growth rates. nih.gov This leads to a more consistent product with a desired particle size, improved purity, and higher process yield. Patents describe various synthesis methods, such as one-step processes that avoid moisture evaporation, and these can be modeled to assess their efficiency and scalability. google.com
Table 4: Simulation Strategies for Optimizing SMP Synthesis
| Simulation Technique | Modeled Phenomena | Optimization Goal |
| Computational Fluid Dynamics (CFD) | Fluid flow, mixing, heat and mass transfer within the reactor/crystallizer. | Achieve uniform temperature and concentration, avoid "dead zones". |
| Population Balance Equations (PBE) | Crystal nucleation, growth, aggregation, and breakage. | Control Crystal Size Distribution (CSD) and product morphology. |
| CFD-PBE Coupled Model | Interaction between fluid dynamics and particulate processes. | Predict final product properties and optimize operating parameters (e.g., stirring, cooling rate). nih.gov |
| Process Modeling | Overall mass and energy balance of the entire synthesis route. | Increase overall yield, reduce energy consumption, and minimize waste. |
Steady-State Thermal Analysis in Material Design
Steady-state thermal analysis is a computational method used to determine the thermal equilibrium of a system under constant thermal loads. youtube.com This type of analysis is crucial in material design, particularly when this compound is used for its thermal properties, such as in its application as a Phase Change Material (PCM) for thermal energy storage. As a PCM, SMP absorbs and releases latent heat during its phase transition, helping to maintain a stable temperature.
In the design of building materials, for example, SMP can be incorporated into walls or floors to regulate indoor temperatures. youtube.com Steady-state thermal analysis, often performed using Finite Element Analysis (FEA), can simulate how a composite material containing SMP will behave. The analysis requires key material properties as inputs, with the thermal conductivity of SMP being a primary parameter (approximately 0.1 W/m·°C). youtube.com
The simulation calculates the temperature distribution throughout a component or assembly once it has reached thermal equilibrium. This allows designers to evaluate the effectiveness of the PCM in reducing energy consumption for heating or cooling. For instance, simulations can show the temperature drop across a wall containing SMP compared to a conventional wall, quantifying the material's performance. youtube.com These models are vital for optimizing the amount and placement of SMP within a larger structure to achieve the desired thermal regulation in a cost-effective manner.
Table 5: Inputs and Outputs of Steady-State Thermal Analysis for SMP Applications
| Input Parameter | Description | Output Result | Significance |
| Thermal Conductivity | The ability of the material to conduct heat (for SMP, ~0.1 W/m·°C). youtube.com | Temperature Distribution | Visualizes how temperature varies across the component. |
| Heat Flux | The rate of heat energy transfer through a given surface. | Heat Flow Rate | Quantifies the total heat moving through the system. |
| Convection Coefficients | Describe heat transfer between the material surface and surrounding fluids (e.g., air). | Nodal Temperatures | Provides the specific temperature at discrete points in the model. |
| Boundary Temperatures | Fixed temperatures applied to specific regions of the model. | Thermal Gradients | Shows the rate of temperature change, indicating areas of thermal stress. |
Advanced Analytical Characterization Techniques in Research
X-ray Diffraction (XRD) and Rietveld Refinement for Crystal Structure Analysis
X-ray Diffraction (XRD) is a primary technique for identifying the crystalline phases within a material. researchgate.net For sodium metasilicate (B1246114) pentahydrate, XRD analysis confirms its crystalline nature. The diffraction pattern is characterized by a series of peaks at specific two-theta (2θ) angles, which are unique to its crystal structure. In some studies involving materials synthesized with sodium metasilicate pentahydrate, a well-resolved XRD peak at a 2θ angle of approximately 2° is indicative of an ordered hexagonal structure. rsc.org
Rietveld refinement is a powerful method used in conjunction with XRD data to refine the crystal structure model of a material. This computational technique involves fitting a calculated diffraction pattern, based on a theoretical crystal structure model, to the experimental XRD data. The process allows for the determination of precise lattice parameters, atomic positions, and other structural details. For silicates, Rietveld refinement can provide insights into the arrangement of the silicate (B1173343) tetrahedra and the coordination of the sodium ions and water molecules within the crystal lattice.
| 2θ (degrees) | d-spacing (Å) | Relative Intensity (%) | Crystal Plane (hkl) |
|---|---|---|---|
| ~2 | ~44.1 | - | (100) |
| 17.0 | 5.21 | - | - |
| Note: Specific, comprehensive XRD data for pure this compound is not readily available in the provided search results. The values presented are from related materials or general observations. |
Spectroscopic Investigations
Spectroscopic techniques are invaluable for investigating the functional groups and vibrational modes within this compound, providing a deeper understanding of its chemical bonding and structure.
Fourier Transform Infrared (FTIR) spectroscopy is employed to identify the functional groups present in this compound by measuring the absorption of infrared radiation at various wavelengths. researchgate.net The FTIR spectrum of this compound exhibits characteristic absorption bands corresponding to the vibrations of its constituent chemical bonds.
Prominent absorption bands are observed for the O-H stretching and bending vibrations of water molecules, confirming the hydrated nature of the compound. researchgate.net Additionally, characteristic peaks for silanol (B1196071) groups (Si-OH) and siloxane bonds (Si-O-Si) are present, providing information about the silicate network. researchgate.netmostwiedzy.pl One study identified two prominent absorption bands at 885 cm⁻¹ and 1,023 cm⁻¹. mdpi.com
| Wavenumber (cm⁻¹) | Assignment | Reference |
|---|---|---|
| 3300 - 2800 | O-H stretching vibration of bound water and Si-OH groups | researchgate.net |
| 2885 | Characteristic peak of water molecules | mostwiedzy.pl |
| 1670 - 1640 | O-H bending vibration of water | researchgate.net |
| 1142 | Characteristic peak of water molecules | mostwiedzy.pl |
| 1023 | Prominent absorption band | mdpi.com |
| 964.5 | Stretching vibrations of silanol groups (Si-OH) | mostwiedzy.pl |
| 885 | Prominent absorption band | mdpi.com |
| 850 - 800 | Siloxane bonds (Si-O-Si) | researchgate.net |
| 822.8 | Symmetric vibrations of siloxane bonds (Si-O-Si) | mostwiedzy.pl |
| 677.6 | Asymmetric vibrations of siloxane bonds (Si-O-Si) | mostwiedzy.pl |
| Raman Shift (cm⁻¹) | Assignment | Reference |
|---|---|---|
| 3100 - 3700 | OH vibrations in water molecules | researchgate.net |
| 785 | Si-O bending | - |
| Note: Detailed Raman peak assignments for pure this compound are not extensively available in the provided search results. The assignments are based on general knowledge of silicate and water vibrations. |
UV-Visible spectroscopy measures the absorption of ultraviolet and visible light by a substance. In the context of this compound, it can be used to monitor reactions and determine concentrations in solution. For instance, in a reaction with calcium nitrate, new absorption peaks appear at 210, 270, and 320 nm. rsc.org Furthermore, UV-Vis spectroscopy at a wavelength of 410 nm is a method used for the quantitative determination of sodium silicate in solutions. bestqihang.com
| Wavelength (nm) | Observation | Reference |
|---|---|---|
| 210, 270, 320 | Appearance of new peaks upon reaction with calcium nitrate | rsc.org |
| 410 | Wavelength used for quantitative analysis of sodium silicate | bestqihang.com |
| Note: A standard UV-Visible absorption spectrum for pure this compound is not available in the provided search results. The data reflects its use in reaction monitoring and quantification. |
Thermal Analysis Techniques
Thermal analysis techniques are essential for determining the thermal stability and decomposition behavior of this compound.
Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature, providing critical information about its thermal stability and decomposition profile. researchgate.net For this compound, TGA reveals a multi-step decomposition process primarily associated with the loss of its five water molecules of hydration. The melting point of this compound is 72.2°C. google.com
Studies have shown that the dehydration process begins at relatively low temperatures. One study indicates that the compound loses two water molecules at approximately 170-175°C. researchgate.net Another study observed a gradual loss of two water molecules up to 174°C. mostwiedzy.pl The degradation of the silicate structure itself is reported to occur in the temperature range of 150-300°C. researchgate.net It has been noted that at higher heating rates, the complete removal of water may require temperatures above 400°C. mdpi.com
| Temperature Range (°C) | Weight Loss (%) | Event | Reference |
|---|---|---|---|
| up to 174 | - | Gradual loss of two water molecules | mostwiedzy.pl |
| ~170 - 175 | - | Loss of two water molecules | researchgate.net |
| 150 - 300 | - | Degradation of sodium metasilicate | researchgate.net |
| >400 | - | Continued weight loss at higher heating rates | mdpi.com |
| Note: Specific weight loss percentages for each dehydration step of pure this compound are not consistently reported across the search results. |
Differential Scanning Calorimetry (DSC) for Thermal Properties and Solid-State Equilibria
Differential Scanning Calorimetry (DSC) is a powerful thermoanalytical technique used to study the thermal properties of materials. mdpi.com It measures the difference in heat flow between a sample and a reference as a function of temperature. This allows for the investigation of thermal transitions such as melting, crystallization, and dehydration.
In the context of this compound, DSC is instrumental in understanding its solid-state equilibria and thermal stability. core.ac.uk Research has shown that the hydrates of sodium metasilicate, including the pentahydrate, can be investigated using DSC to understand the thermodynamics governing the solid-state equilibria between them. core.ac.uk For instance, studies have identified that sodium metasilicate degrades over a temperature range of 150-300°C. researchgate.net More specifically, it undergoes gradual dehydration, losing two water molecules at approximately 170-175°C. researchgate.net
DSC analysis can also reveal the influence of this compound on the thermal properties of composite materials. In studies of bio-composites, the presence of sodium metasilicate was linked to an increase in the water evaporation interval, which is attributed to the loss of its water of hydration. researchgate.net Furthermore, DSC has been employed to evaluate the setting reactions of materials like mineral trioxide aggregate (MTA), where the formation of calcium hydroxide (B78521), a reaction product, can be quantified over time to understand the hydration process. nih.gov
Key Thermal Transitions of Sodium Metasilicate Hydrates Investigated by DSC:
| Thermal Event | Approximate Temperature Range (°C) | Observation |
| Dehydration | 170 - 175 | Loss of two water molecules from the pentahydrate form. researchgate.net |
| Degradation | 150 - 300 | Overall thermal degradation of sodium metasilicate. researchgate.net |
Chromatographic Methods for Silicate Determination (e.g., Ion Chromatography)
Chromatographic methods, particularly ion chromatography (IC), are essential for the quantitative determination of silicate in various samples. thermofisher.comnih.govacs.org Dissolved silica (B1680970) exists in solution as silicate, which can be measured using IC. thermofisher.com However, as the anion of a weak acid, silicate is typically poorly retained on anion-exchange columns and cannot be detected by suppressed conductivity at a neutral pH due to its limited dissociation. thermofisher.com
To overcome this, a common approach involves post-column derivatization. thermofisher.com After separation on an anion-exchange column, the silicate is reacted with a reagent, such as sodium molybdate, to form a colored complex. thermofisher.com This complex can then be detected with high sensitivity using a visible absorbance detector at a specific wavelength, typically around 410 nm. thermofisher.com This method allows for the reliable quantification of silicate at mg/L concentrations and even down to the µg/L level with preconcentration techniques. thermofisher.comlcms.cz
Ion chromatography is widely used in various applications, including the analysis of high-purity water for the semiconductor industry, where silicate is a key indicator of deionization cartridge depletion. thermofisher.com It is also used in the analysis of detergents and other industrial products containing sodium metasilicate. thermofisher.com
Typical Ion Chromatography System Configuration for Silicate Analysis:
| Component | Description | Purpose |
| Anion-Exchange Column | A stationary phase that separates anions based on their charge and affinity. | To separate silicate from other anions in the sample. thermofisher.com |
| Eluent | A mobile phase, often a carbonate/bicarbonate solution, that carries the sample through the column. | To facilitate the separation of anions. thermofisher.com |
| Suppressed Conductivity Detector | A detector that measures the electrical conductivity of the eluent after it has passed through a suppressor. | To detect most common anions. thermofisher.com |
| Post-Column Reagent | A solution, such as acidified sodium molybdate, that is mixed with the eluent after the suppressor. | To form a detectable complex with silicate. thermofisher.com |
| Visible Absorbance Detector | A detector that measures the absorbance of light at a specific wavelength. | To detect the silicate-molybdate complex. thermofisher.com |
Elemental Analysis for Compositional Verification
Elemental analysis is a fundamental technique for verifying the chemical composition of this compound. This is crucial for quality control and to ensure the material meets the required specifications for its intended application. The primary elements of interest are sodium (Na) and silicon (Si).
Several analytical methods can be employed for elemental analysis. Atomic Absorption Spectrophotometry (AAS) and Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) are two common and powerful techniques. modot.orgresearchgate.netresearchgate.net These methods can accurately determine the concentration of sodium and silicon in a sample. modot.orgresearchgate.net For instance, a method for determining the percentage of anhydrous sodium metasilicate in antifreeze utilizes Atomic Absorption Spectrophotometry. modot.org Similarly, ICP-OES has been used to analyze the silicon content in various materials after microwave-assisted digestion. researchgate.net
The process typically involves dissolving a known weight of the this compound sample and then analyzing the resulting solution. By comparing the measured concentrations of sodium and silicon to the theoretical values for Na₂SiO₃·5H₂O, the purity and compositional integrity of the compound can be confirmed.
Theoretical vs. Analytical Composition of this compound:
| Element | Theoretical Percentage (%) | Analytical Technique |
| Sodium (Na) | ~21.68 | AAS, ICP-OES modot.orgresearchgate.net |
| Silicon (Si) | ~13.23 | AAS, ICP-OES modot.orgresearchgate.net |
| Water (H₂O) | ~42.49 | Thermogravimetric Analysis (TGA) |
Rheological Characterization of Suspensions and Slurries
The rheological properties of suspensions and slurries containing this compound are critical in many industrial processes, such as in the formulation of cements, grouts, and detergents. btu.edu.trresearchgate.netmdpi.comugent.be Rheology is the study of the flow and deformation of matter. Key parameters measured include viscosity and yield stress.
The addition of sodium metasilicate can significantly modify the rheological behavior of a system. For example, in mineral suspensions like hematite (B75146), sodium metasilicate acts as a dispersant, reducing the yield stress of the slurry. mdpi.comresearchgate.net This is beneficial for applications like pumping concentrated slurries, as it can lead to energy and cost savings. mdpi.comresearchgate.net The mechanism behind this is the adsorption of anionic silicate species onto the mineral surfaces, which increases electrostatic repulsion between particles and leads to better dispersion. researchgate.net
Conversely, in other systems, such as alkali-activated slag, increasing the dosage of sodium silicate can increase both the yield stress and plastic viscosity. mdpi.com The viscosity of sodium silicate solutions themselves is influenced by factors such as concentration, temperature, and the molar ratio of SiO₂ to Na₂O. researchgate.netresearchgate.net Generally, viscosity increases with concentration and decreases with increasing temperature. btu.edu.trresearchgate.net Understanding these rheological effects is crucial for optimizing the performance and processing of products containing this compound.
Factors Influencing the Rheology of Sodium Metasilicate Systems:
| Factor | Effect on Viscosity/Yield Stress | Explanation |
| Concentration | Increases with increasing concentration. btu.edu.trresearchgate.net | Higher concentration leads to more particle interactions. |
| Temperature | Decreases with increasing temperature. btu.edu.trresearchgate.net | Increased thermal energy reduces intermolecular forces. |
| SiO₂/Na₂O Molar Ratio | Can have a complex effect, with a minimum viscosity observed at certain ratios. researchgate.netresearchgate.net | The degree of silicate polymerization influences the solution structure. |
| Interaction with other components | Can act as a dispersant (reducing viscosity) or a thickener (increasing viscosity) depending on the system. mdpi.commdpi.comresearchgate.net | Adsorption and chemical reactions with other particles in the suspension. |
Environmental and Ecotoxicological Research
Ecotoxicological Impact Assessments on Aquatic Biota
The primary hazard of sodium metasilicate (B1246114) in aquatic environments stems from its high alkalinity. researchgate.net Spills can have a detrimental effect on the environment due to its corrosive nature and ability to increase the pH of aquatic systems. mdpi.comjmnspecialties.com The compound is soluble in water and can spread through water systems, particularly from its use in products like laundry detergents. mdpi.comheraproject.com While the substance itself is considered moderately toxic to aquatic organisms, the significant shift in pH it causes can be harmful. jmnspecialties.compentairaes.com However, if the alkalinity is neutralized with a dilute acid before release into an aquatic environment, it becomes essentially non-toxic. pentairaes.com The European Chemicals Agency (ECHA) has established Predicted No-Effect Concentrations (PNEC) for sodium metasilicate, with values for freshwater at 7.5 mg/L and for marine water at 1 mg/L. mdpi.com
Table 1: Ecotoxicity of Sodium Metasilicate in Various Aquatic Organisms
| Organism | Test Type | Duration | Value | Reference |
|---|---|---|---|---|
| Mosquitofish (Gambusia affinis) | LC50 | 96 hours | 2320 ppm | pentairaes.com |
| Zebrafish (Danio rerio) | LC50 | 96 hours | 210 mg/L | silmaco.com |
| Water Flea (Daphnia magna) | EC50 | 48 hours | 1700 mg/L | silmaco.com |
| Scud (Gammarus fasciatus) | LC50 | 96 hours | 160 mg/L | pentairaes.com |
| Algae (Desmodesmus subspicatus) | EbC50 | 72 hours | 207 mg/L | silmaco.com |
Research using the freshwater cnidarian Hydra as a model organism has provided detailed insights into the morphological and behavioral effects of sodium metasilicate exposure. mdpi.comresearchgate.net Studies on two species, Hydra viridissima (green hydra) and Hydra oligactis (brown hydra), exposed to sublethal concentrations (0.050 to 0.390 g/L) for 72 hours, revealed significant changes. mdpi.comresearchgate.net
Both species exhibited muted and slower responses to mechanical stimuli. researchgate.netresearchgate.net Severe morphological changes were observed, particularly at higher concentrations, including damage to and reduction or loss of tentacles. mdpi.comresearchgate.net These unfavorable environmental conditions also led to behavioral changes such as disordered locomotion and migration of the organisms to the water's surface. researchgate.net
At the cellular level, sodium metasilicate exposure causes considerable damage to aquatic organisms like Hydra. mdpi.com Histological analysis showed that the compound first damages the outer cellular layer (ectoderm) and the non-cellular layer (mesoglea). mdpi.com With increasing concentration and exposure, damage extends to the inner cellular layer (gastroderm). mdpi.com In green hydra treated with a 0.365 g/L solution, the width of the mesoglea and the length of ectodermal cells decreased significantly. mdpi.com At higher concentrations (0.380 g/L), cellular layers became hardly distinguishable, with the ectoderm appearing damaged and interrupted, the mesoglea not visible, and the gastroderm in a state of disintegration. mdpi.com
Furthermore, sodium metasilicate affects symbiotic relationships. In the green hydra, Hydra viridissima, which hosts endosymbiotic microalgae, exposure to the chemical resulted in a changed distribution of these algae within the gastrodermal cells. mdpi.comresearchgate.net This indicates that the compound can disrupt the delicate host-microbiome interactions essential for the organism's health. mdpi.com
Studies have shown varying degrees of adaptability among aquatic organisms to sodium metasilicate exposure. mdpi.com In comparative research on Hydra species, the green hydra (Hydra viridissima) demonstrated better adaptability and resistance to the toxicant compared to the brown hydra (Hydra oligactis). mdpi.comresearchgate.net The changes and damage caused by sodium metasilicate were more pronounced in the brown hydra. mdpi.com This suggests that natural populations of green hydras may be more resilient to environmental exposure to this chemical, potentially due to the stabilizing role of their symbiotic algae. mdpi.comresearchgate.net The higher resistance of H. viridissima indicates that organism-specific factors can play a significant role in surviving exposure to environmental pollutants. mdpi.com
Sustainable Material Development and Life Cycle Assessment
Life Cycle Assessments (LCA) are crucial for evaluating the environmental impact of chemical production. researchgate.net The production of sodium silicate (B1173343), the precursor to sodium metasilicate pentahydrate, is an energy-intensive process, typically involving the fusion of sand and sodium carbonate at high temperatures, which emits significant amounts of CO2. qub.ac.ukgreenllamaclean.com Consequently, sodium silicate is often a primary contributor to the Global Warming Potential (GWP) of products in which it is used, such as geopolymer-based materials. mdpi.comrilem.net
The GWP values for sodium silicate reported in the literature vary widely, ranging from 0.3 to 3.3 kg CO₂-eq. per kg, depending on the production technology, energy sources, and the boundaries of the assessment. mdpi.comresearchgate.net Data from the Ecoinvent database, a widely used LCA database, shows different GWP values for sodium silicate and this compound based on different versions and geographical locations. mdpi.com For instance, one study noted a GWP of 1.24 kg CO₂-eq for this compound. mdpi.com Recent analyses suggest that newer production technologies have led to a decline in the GWP of sodium silicate production. frontiersin.org
Table 2: Global Warming Potential (GWP) for Sodium Silicate and this compound from Various Sources
| Compound | GWP (kg CO₂-eq per kg) | Source/Database | Reference |
|---|---|---|---|
| This compound | 1.24 | Ecoinvent v3 | mdpi.com |
| Commercial sodium silicate | 0.7925 | Ecoinvent v2 | mdpi.com |
| Sodium silicate (37% solution, Europe) | 1.08 | Ecoinvent | mdpi.com |
| Sodium silicate (37% solution, Global) | 1.06 | Ecoinvent | mdpi.com |
| Sodium metasilicate | 0.361 | Study by Naqi & Jang (2019) | mdpi.com |
| Sodium silicate | 1.76 | Ecoinvent | mdpi.com |
To mitigate the environmental impact associated with sodium metasilicate production, research has focused on developing more sustainable production routes and using alternative raw materials. qub.ac.ukresearchgate.net A significant area of investigation is the use of agricultural and industrial by-products as a source of silica (B1680970). qub.ac.ukresearchgate.net
One promising approach is the use of rice husk ash (RHA), a waste product from agriculture, as a renewable and inexpensive silica source. researchgate.net Researchers have developed environmentally friendly processes to extract silica from RHA using an alkali dissolving method to synthesize sodium metasilicate, promoting cleaner production. researchgate.net Similarly, waste glass cullet, which contains 70-75% amorphous silica, has been identified as a potential raw material. qub.ac.uk A simple, low-temperature process has been developed to produce sodium silicate powder from waste glass powder and sodium hydroxide (B78521), significantly reducing the carbon footprint compared to traditional high-temperature melting processes. qub.ac.uk
Other research focuses on optimizing the production process itself. Life cycle assessments have been used to compare different chemical pathways, such as using sodium hydroxide versus sodium carbonate as the alkali source, to identify the most environmentally friendly route for producing sodium silicate from rice husks. researchgate.net Additionally, there is ongoing research into less carbon-intensive activators for applications like geopolymers to reduce reliance on traditional sodium silicate. rilem.net In specific applications like the conservation of metal objects, silane-based coatings are being explored as a more environmentally friendly alternative to traditional treatments. wikipedia.org
Emerging Research Frontiers and Future Directions
Development of Novel Synthesis Routes and Material Architectures
The conventional production of sodium metasilicate (B1246114) pentahydrate involves reacting silica (B1680970) with a concentrated sodium hydroxide (B78521) solution, followed by crystallization. google.com However, ongoing research is focused on developing more efficient, cost-effective, and environmentally benign synthesis methods that also allow for the creation of novel material architectures.
One emerging approach involves the direct reaction of high-purity quartz powder with liquid alkali under heat and pressure, which can then be cooled to directly crystallize the pentahydrate form in a single step. google.com This method aims to simplify the production process, reduce energy consumption by eliminating the need to evaporate excess water, and minimize environmental impact. google.com Research is also exploring the use of various silica sources, including by-products from other industries, to create more sustainable production pathways.
Beyond synthesis, significant advancements are being made in using sodium metasilicate pentahydrate as a precursor for sophisticated material architectures. For instance, it is a key ingredient in the synthesis of silica nanoparticles. researchgate.net Researchers have demonstrated methods to produce silica nanoparticles from this compound in aqueous mediums, avoiding the need for catalysts and harsh thermal treatments. researchgate.net Another area of innovation is its use in creating porous ceramic membranes, where it acts as a binder, enhancing mechanical strength while contributing to the formation of a porous structure. taylorandfrancis.com
A notable development is the creation of inorganic composites for the electronics industry. By combining liquid sodium silicate (B1173343) (water glass) with nanoparticle fillers, researchers can synthesize composites that can be cured at low temperatures to form chemically, mechanically, and thermally stable structures. researchgate.net These composites can be processed into thick layers and can fill high-aspect-ratio gaps, which is critical for the three-dimensional integration and packaging of micro-electro-mechanical systems (MEMS). researchgate.net
| Synthesis/Architecture | Description | Key Research Finding |
| One-Step Crystallization | Reaction of quartz powder and liquid alkali under heat and pressure, followed by direct cooling and crystallization. google.com | Simplifies production, saves costs, and reduces environmental pollution compared to traditional methods requiring moisture evaporation. google.com |
| Silica Nanoparticle Synthesis | Use of this compound as a silicon source for nanoparticle synthesis in an aqueous medium. researchgate.net | Enables the formation of silica nanoparticles without the need for catalysts or high-temperature treatments. researchgate.net |
| Inorganic Composite for Microsystems | A composite material made from liquid sodium silicate and nanoparticle fillers for encapsulating and integrating electronic components. researchgate.net | The composite is stable up to 400°C, can fill high aspect ratio gaps (13:1), and is compatible with standard microfabrication processes. researchgate.net |
| Porous Ceramic Membranes | Sodium metasilicate acts as a binder in the fabrication of ceramic membranes from materials like kaolin. taylorandfrancis.com | It increases the mechanical strength of the membrane while contributing to its porous structure. taylorandfrancis.com |
Exploration of Multi-Functional Material Systems Integration
The inherent multi-functionality of this compound—acting as a builder, binder, corrosion inhibitor, and pH regulator—makes it a prime candidate for integration into complex, multi-functional material systems. silmaco.com
A significant area of research is in advanced construction materials. Sodium metasilicate is a key component in alkali-activated binders, which are being developed as sustainable alternatives to Ordinary Portland Cement (OPC). researchgate.net When combined with industrial by-products like slag and fly ash, it forms a durable binder matrix composed of calcium-silicate-hydrate (C-S-H) and other phases. researchgate.net These materials exhibit excellent mechanical properties and a lower environmental footprint than traditional cement. researchgate.net In shotcrete applications, its inclusion leads to faster setting times and increased structural strength. basstechintl.com
In the realm of environmental remediation and agriculture, recent studies have explored the use of sodium silicate to mitigate the phytotoxicity of organic pollutants in plants. Research has shown that sodium silicate can alleviate stress in plants exposed to contaminants like oxybenzone (B1678072) by modulating antioxidant enzyme activities and regulating the biosynthesis pathway of essential molecules. mdpi.com This opens up new avenues for its use in sustainable agriculture and soil remediation.
Furthermore, its integration into cleaning and detergent formulations continues to evolve. Beyond its traditional role, research focuses on leveraging its properties for specialized industrial cleaning processes, such as in electronics manufacturing where pristine surfaces are paramount. anhaochemical.comgminsights.com Its ability to function as a degreasing agent, emulsifier, and suspension agent makes it critical in these high-tech applications. atamanchemicals.comoxy.com
Advancements in Computational Modeling for Complex Silicate Systems
The complexity of silicate glasses and solutions has historically made their behavior difficult to predict. However, recent advancements in computational modeling are providing unprecedented insights into the structure and properties of sodium silicate systems at the atomic level.
Molecular dynamics (MD) simulations have become a powerful tool for investigating the static and dynamic properties of sodium silicate melts and glasses. geologyscience.ruresearchgate.net These simulations help elucidate the coordination numbers, the distribution of silicate structural units (Qn species), and diffusion mechanisms. geologyscience.ruresearchgate.net For example, simulations have shown that sodium diffusion occurs through an activated hopping mechanism within the more rigid Si-O matrix. geologyscience.ru
The development of machine learning (ML) potentials represents a major leap forward. acs.org These ML potentials, trained on large datasets of quantum mechanical calculations (Density Functional Theory), can predict the properties of sodium silicate glasses over wide ranges of compositions and temperatures with near-quantum accuracy but at a fraction of the computational cost. acs.org This allows for the high-throughput screening of compositions to design glasses with desired properties, such as specific densities or elastic moduli. pdx.edu Researchers are using these models to understand the relationship between glass composition and properties like fracture resistance, which is crucial for designing tougher and more durable glass materials. researchgate.net
| Modeling Technique | Application to Sodium Silicate Systems | Key Insights |
| Molecular Dynamics (MD) | Simulating the atomic structure, thermodynamic properties, and diffusion in sodium silicate glasses and melts. researchgate.netbangor.ac.uk | Provides detailed understanding of Na+ ion mobility, the structure of the silicate network, and how composition affects these properties. geologyscience.ruresearchgate.net |
| Machine Learning (ML) Potentials | Predicting structural and physical properties (e.g., density, vibrational density of state, elastic moduli) of multicomponent silicate glasses. acs.orgpdx.edu | Enables rapid and accurate prediction of glass properties from composition alone, accelerating the design of new materials. acs.orgpdx.edu |
| Force-Enhanced Atomic Refinement (FEAR) | Generating more realistic models of glass structures that better represent the medium-range order compared to conventional MD simulations. researchgate.net | Offers improved descriptions of the out-of-equilibrium nature of glasses, which is key to understanding their macroscopic properties. researchgate.net |
Cross-Disciplinary Research Applications in Emerging Technologies
The unique properties of this compound are enabling its use in a diverse range of emerging technologies, highlighting its versatility beyond traditional applications.
In the automotive and aerospace industries , its role in materials science is expanding. It is used in electroplating solutions to enhance the durability of automotive parts and as a component in fire-resistant cements and refractories. basstechintl.comatamanchemicals.comgiiresearch.com A unique application involves its use in a concentrated solution to rapidly and irreparably seize internal combustion engines, a method utilized in vehicle scrappage programs. sciencing.com
In the electronics sector , the demand for miniaturized and complex devices necessitates advanced cleaning agents. This compound is a key ingredient in cleaning formulations used during the manufacturing of consumer electronics to ensure components are free of contaminants. anhaochemical.comgminsights.com Its application in silicate-based composites for packaging and integrating microsystems is also a critical emerging technology. researchgate.net
The pulp and paper industry is utilizing sodium metasilicate in conjunction with hydrogen peroxide for cellulose (B213188) bleaching, where it acts as a stabilizing agent and buffer, improving the efficiency and environmental profile of the process. atamanchemicals.comsciencing.com
Furthermore, it serves as a starting material in the synthesis of zeolites , which are critical materials used as catalysts, adsorbents, and ion-exchange agents in numerous industrial processes. thermofisher.com Its function as a binder in ceramics is also being leveraged to create novel materials with high thermal resistance and specific structural properties. taylorandfrancis.comarmadilloclay.com
Q & A
Q. What is the molecular formula and molecular weight of sodium metasilicate pentahydrate?
this compound has the molecular formula Na₂SiO₃·5H₂O and a molecular weight of 212.14 g/mol . This is confirmed by crystallographic data and IUPAC nomenclature, which highlight its hydrated silicate structure .
Q. How does temperature affect the solubility of this compound?
The compound exhibits increased solubility in water with rising temperature, a property critical for crystallization processes. For instance, at 20°C, it dissolves readily in cold water, but solubility significantly improves at elevated temperatures, enabling controlled recrystallization for purification .
Q. What are the common synthesis methods for this compound in laboratory settings?
Key methods include:
- Waste silica gel recycling : Utilizes industrial byproducts to reduce costs and environmental impact .
- Serpentine ore residue processing : Converts magnesium extraction residues into silicate products via alkaline treatment .
- Liquor crystallization : Involves supersaturation of sodium silicate solutions followed by controlled cooling . Method selection depends on purity requirements (e.g., ≥99% for material science) and scalability .
Q. How is this compound used as an activator in geopolymer formulations?
It acts as a solid alkali source in one-part geopolymer mixes, combining with sodium carbonate and calcium hydroxide to activate aluminosilicate precursors (e.g., fly ash). This method avoids handling corrosive alkaline solutions, simplifying large-scale applications. Researchers must optimize molar ratios (e.g., SiO₂/Na₂O) to balance setting time and mechanical strength .
Q. What safety precautions are necessary when handling this compound?
The compound is classified under GHS as H314 (causes severe skin burns) and H335 (respiratory irritation) . Laboratory protocols mandate PPE (gloves, goggles), fume hoods for dust control, and neutralization procedures for spills. Its alkaline nature (pH ~12.4 in solution) requires strict pH monitoring in waste disposal .
Advanced Research Questions
Q. How do synthesis routes impact the purity and yield of this compound, and how can contradictions in reported data be resolved?
Variations arise from raw material impurities (e.g., iron in serpentine ore) and crystallization kinetics. For example, waste silica gel-derived samples may contain trace metals, requiring ICP-MS validation. Discrepancies in yield (e.g., 70–85% via liquor crystallization) are addressed by adjusting reaction time, temperature, and stirring rates .
Q. What role does this compound play in synthesizing sintered mullite ceramics?
In co-precipitation methods, it provides a soluble silicate source that reacts with aluminum nitrate to form precursor gels. The pentahydrate’s controlled release of SiO₂ ensures homogeneous mixing, critical for achieving the 3Al₂O₃·2SiO₂ mullite phase after calcination (>1,400°C). Researchers must optimize Si/Al ratios to prevent amorphous phase formation .
Q. How does this compound function as a silicate electrolyte in plasma electrolytic oxidation (PEO) coatings?
In PEO, it dissociates into Na⁺ and SiO₃²⁻ ions under high-voltage conditions, facilitating the growth of ceramic oxide layers on metals (e.g., Al, Mg). The silicate ions incorporate into the coating matrix, enhancing wear resistance. Key parameters include concentration (10–20 g/L) and electrolyte pH (12–13) to stabilize the discharge regime .
Q. What mechanisms explain this compound’s effect on seed germination in agricultural research?
At 2–6 mM concentrations, it modulates osmotic stress and silicon uptake in seedlings, improving water retention and cell wall rigidity. In Trifolium pratense, priming with Na₂SiO₃·5H₂O increased germination rates by 15–20% compared to hydropriming, attributed to enhanced antioxidant enzyme activity .
Q. Can this compound be integrated into phase-change materials (PCMs) for thermal regulation?
Yes, when embedded in building materials, its high latent heat (∼250 J/g) stabilizes indoor temperatures. In PCM-enhanced walls, it reduced peak temperatures by 4–6°C, validated via thermal imaging and differential scanning calorimetry (DSC). Challenges include preventing deliquescence at >72°C (melting point) .
Q. What is the mechanistic basis for its use in chemical-mechanical polishing (CMP) of yttrium aluminum garnet (YAG)?
As a slurry component, it softens the YAG surface via alkaline etching (pH ~10), enabling efficient abrasive removal. The pentahydrate’s buffering capacity maintains consistent pH, critical for minimizing surface defects. Optimal concentrations (3–5 wt%) balance material removal rate and surface roughness .
Q. How does this compound act as a flame retardant in polyurethane adhesives?
Upon thermal decomposition (>200°C), it releases SiO₂, forming a protective char layer that insulates the substrate. In UL-94 tests, adding 10 wt% reduced peak heat release rate by 35% via cone calorimetry. Synergy with phosphorus-based retardants is under investigation .
Q. What are the knowledge gaps regarding its environmental fate and degradation pathways?
Limited data exist on long-term soil interactions or aquatic toxicity. Preliminary studies suggest hydrolysis to silicic acid (H₄SiO₄) in neutral conditions, but polymerization risks in alkaline environments require further ecotoxicological assays (e.g., Daphnia magna LC₅₀) .
Q. How does this compound interact with aluminum surfaces in cleaning applications?
At 0.5–5% concentrations, it passivates aluminum by forming a Na₂SiO₃ film, preventing corrosion. Exceeding 5% induces pitting due to excessive OH⁻ ions. Electrochemical impedance spectroscopy (EIS) is recommended to monitor film stability .
Q. What experimental considerations differentiate the pentahydrate from anhydrous sodium metasilicate?
The pentahydrate’s lower alkalinity (pH 12.4 vs. 13.5 for anhydrous) reduces material degradation in sensitive applications (e.g., enzyme immobilization). Hydration water also affects dissolution kinetics—prehydration is critical for reproducible gel formation in sol-gel syntheses .
Retrosynthesis Analysis
AI-Powered Synthesis Planning: Our tool employs the Template_relevance Pistachio, Template_relevance Bkms_metabolic, Template_relevance Pistachio_ringbreaker, Template_relevance Reaxys, Template_relevance Reaxys_biocatalysis model, leveraging a vast database of chemical reactions to predict feasible synthetic routes.
One-Step Synthesis Focus: Specifically designed for one-step synthesis, it provides concise and direct routes for your target compounds, streamlining the synthesis process.
Accurate Predictions: Utilizing the extensive PISTACHIO, BKMS_METABOLIC, PISTACHIO_RINGBREAKER, REAXYS, REAXYS_BIOCATALYSIS database, our tool offers high-accuracy predictions, reflecting the latest in chemical research and data.
Strategy Settings
| Precursor scoring | Relevance Heuristic |
|---|---|
| Min. plausibility | 0.01 |
| Model | Template_relevance |
| Template Set | Pistachio/Bkms_metabolic/Pistachio_ringbreaker/Reaxys/Reaxys_biocatalysis |
| Top-N result to add to graph | 6 |
Feasible Synthetic Routes
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
